

Synthesis Protocol for N-Ethyl-1H-pyrrole-2-carboxamide: An Application Note

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Compound of Interest

Compound Name: *N-Ethyl-1H-pyrrole-2-carboxamide*

Cat. No.: *B131086*

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Introduction

N-Ethyl-1H-pyrrole-2-carboxamide is a chemical compound belonging to the class of pyrrole carboxamides. This scaffold is of significant interest to researchers in medicinal chemistry and drug development due to its presence in a variety of biologically active molecules. The synthesis of N-substituted pyrrole-2-carboxamides is a key step in the development of new therapeutic agents. This application note provides a detailed, step-by-step protocol for the synthesis of **N-Ethyl-1H-pyrrole-2-carboxamide** via a standard amide coupling reaction, a widely used and versatile method in organic synthesis. The described procedure is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Reaction Scheme

The synthesis of **N-Ethyl-1H-pyrrole-2-carboxamide** is achieved through the coupling of 1H-pyrrole-2-carboxylic acid and ethylamine. This reaction is facilitated by the use of a carbodiimide coupling agent, 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), in conjunction with an activating agent, 1-hydroxybenzotriazole (HOBt). A tertiary amine base, such as triethylamine (TEA) or N,N-diisopropylethylamine (DIPEA), is used to neutralize the acid formed during the reaction.

Caption: Experimental workflow for the synthesis of **N-Ethyl-1H-pyrrole-2-carboxamide**.

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